

Application Notes and Protocols for the Extraction of Hainanmurpanin from Murraya paniculata

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Compound of Interest		
Compound Name:	Hainanmurpanin	
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These application notes provide a comprehensive protocol for the extraction and purification of **Hainanmurpanin**, a coumarin found in the leaves of Murraya paniculata (L.) Jack, also known as Murraya exotica L. The described methodology is intended for researchers, scientists, and professionals in drug development interested in isolating this compound for further study.

Introduction

Hainanmurpanin is a natural coumarin that has been isolated from the aerial parts of Murraya paniculata[1]. The following protocol is based on a detailed study by Wang et al. (2018), which employs a combination of supercritical fluid extraction (SFE) and high-speed countercurrent chromatography (HSCCC) to achieve high purity of the final compound[2]. This method is efficient and yields a significant amount of **Hainanmurpanin** from the plant material.

Data Presentation

The following table summarizes the quantitative data from the extraction and purification process as described by Wang et al. (2018)[2].



Parameter	Value	Unit
Starting Plant Material (Leaves of Murraya exotica L.)	100	g
Supercritical Fluid Extraction (SFE)		
Pressure	27	МРа
Temperature	52	°C
Volume of Entrainer	60	mL
Yield of Crude Extracts	7.91	g
Solvent Extraction		
Methanol/Water Solution	80%	v/v
Yield of Methanol/Water Extracts	4.23	g
High-Speed Countercurrent Chromatography (HSCCC)		
Initial HSCCC Concentrates	900	mg
Final Yield of Hainanmurpanin	103.2	mg
Purity of Hainanmurpanin	97.66	%

Experimental Protocols Plant Material Preparation

- Source: Leaves of Murraya exotica L. (a synonym of Murraya paniculata).
- Preparation: The leaves should be dried and ground into a fine powder to increase the surface area for efficient extraction.

Supercritical Fluid Extraction (SFE) with CO₂

This initial extraction step isolates the crude extract from the plant material.



- Apparatus: A supercritical fluid extractor.
- Procedure:
 - Load the ground leaf powder into the extraction vessel.
 - Set the SFE parameters as follows:

Pressure: 27 MPa

■ Temperature: 52°C

Entrainer Volume: 60 mL

- Perform the extraction with CO₂ as the supercritical fluid.
- Collect the resulting crude extract. From 100 g of leaves, a yield of approximately 7.91 g of crude extract can be expected[2].

Solvent Extraction

This step further refines the crude extract.

- Solvent: 80% methanol in water.
- Procedure:
 - Dissolve the crude extract obtained from SFE in the 80% methanol/water solution.
 - Condense the solution to obtain the methanol/water extract. This process yields approximately 4.23 g of extract from the initial crude extract[2].

Two-Step High-Speed Countercurrent Chromatography (HSCCC)

This chromatographic technique is used for the final isolation and purification of **Hainanmurpanin**.

Apparatus: A high-speed countercurrent chromatograph.



• Procedure:

- Enrichment Step (Conventional HSCCC):
 - Subject the methanol/water extract to an initial round of HSCCC for enrichment of the target compounds.
 - This step is expected to yield approximately 2.50 g of concentrate from 4.23 g of the methanol/water extract[2].
- Purification Step (Consecutive HSCCC):
 - From 900 mg of the enriched concentrate, perform consecutive HSCCC to isolate
 Hainanmurpanin.
 - This final purification step yields approximately 103.2 mg of **Hainanmurpanin** with a purity of up to 97.66%[2].

Experimental Workflow Diagram

The following diagram illustrates the workflow for the extraction and purification of **Hainanmurpanin**.



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Caption: Workflow for **Hainanmurpanin** Extraction and Purification.



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